

Thermal analysis techniques (DSC, TGA) for "alpha-methylphenethylamine stearate"

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Compound of Interest

Compound Name: *Einecs 304-926-9*

Cat. No.: *B12670904*

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Application Note: Thermal Analysis of alpha-Methylphenethylamine Stearate

Introduction

alpha-Methylphenethylamine stearate is a salt formed from the central nervous system stimulant alpha-methylphenethylamine (amphetamine) and the long-chain saturated fatty acid, stearic acid. As a pharmaceutical compound, its thermal properties are critical for understanding its stability, purity, and compatibility with excipients during drug development and manufacturing. Thermal analysis techniques, specifically Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA), provide invaluable insights into the material's behavior as a function of temperature.

DSC measures the heat flow into or out of a sample as it is heated, cooled, or held at a constant temperature, allowing for the determination of melting points, phase transitions, and heats of fusion. TGA, on the other hand, measures the change in mass of a sample as a function of temperature or time, providing information on thermal stability and decomposition kinetics. This application note details the protocols for conducting DSC and TGA on alpha-methylphenethylamine stearate and presents the expected thermal events in a structured format.

Principles of DSC and TGA

Differential Scanning Calorimetry (DSC): DSC analysis is a fundamental technique for characterizing the thermal properties of pharmaceutical salts. By precisely measuring the energy absorbed or released by a sample during a controlled temperature program, DSC can identify key thermal events. For alpha-methylphenethylamine stearate, DSC is primarily used to determine its melting point, a critical indicator of purity. Polymorphic transitions, which are changes in the crystal structure, can also be detected as endothermic or exothermic events.

Thermogravimetric Analysis (TGA): TGA provides quantitative information about the thermal stability and composition of a material. By monitoring the mass of the sample as it is heated, TGA can pinpoint the temperatures at which decomposition begins and the distinct stages of mass loss. For alpha-methylphenethylamine stearate, TGA is crucial for establishing its upper-temperature limit for processing and storage and for understanding its decomposition pathway.

Expected Thermal Behavior

Based on the known thermal properties of amphetamine salts and stearic acid, the following thermal events can be anticipated for alpha-methylphenethylamine stearate:

- **Melting:** The salt is expected to exhibit a sharp endothermic peak in the DSC thermogram corresponding to its melting point. This temperature will be a unique characteristic of this specific salt form.
- **Decomposition:** At elevated temperatures, the compound will undergo thermal decomposition. TGA will reveal the onset temperature of this degradation and may show multiple mass loss steps corresponding to the breakdown of the stearate and amphetamine moieties. The thermal decomposition of stearic acid is known to commence around 232°C, with significant decomposition occurring between 320-480°C^[1]. Amphetamine and its salts also decompose at elevated temperatures.

Data Presentation

The quantitative data obtained from DSC and TGA analyses can be summarized as follows:

Parameter	Technique	Expected Value/Range	Description
Melting Onset Temperature (Tonset)	DSC	To be determined	The temperature at which melting begins.
Melting Peak Temperature (Tpeak)	DSC	To be determined	The temperature at which the maximum heat flow occurs during melting.
Heat of Fusion (ΔH_f)	DSC	To be determined	The energy required to melt the sample, calculated from the peak area.
Onset of Decomposition (Td,onset)	TGA	> 200°C	The temperature at which significant mass loss begins.
Decomposition Steps	TGA	Multiple steps possible	Indicates different stages of molecular breakdown.
Residual Mass	TGA	~0%	The mass remaining at the end of the experiment.

Experimental Protocols

Differential Scanning Calorimetry (DSC) Protocol

- Instrument: A calibrated Differential Scanning Calorimeter.
- Sample Preparation: Accurately weigh 3-5 mg of alpha-methylphenethylamine stearate into a standard aluminum DSC pan. Crimp the pan with a lid.
- Reference: Use an empty, hermetically sealed aluminum pan as a reference.
- Atmosphere: Purge the DSC cell with high-purity nitrogen at a flow rate of 50 mL/min.

- Temperature Program:
 - Equilibrate the sample at 25°C.
 - Ramp the temperature from 25°C to 300°C at a heating rate of 10°C/min.
- Data Analysis: Analyze the resulting thermogram to determine the onset temperature, peak temperature, and heat of fusion of any endothermic or exothermic events.

Thermogravimetric Analysis (TGA) Protocol

- Instrument: A calibrated Thermogravimetric Analyzer.
- Sample Preparation: Accurately weigh 5-10 mg of alpha-methylphenethylamine stearate into a ceramic or platinum TGA pan.
- Atmosphere: Purge the TGA furnace with high-purity nitrogen at a flow rate of 50 mL/min.
- Temperature Program:
 - Equilibrate the sample at 25°C.
 - Ramp the temperature from 25°C to 600°C at a heating rate of 10°C/min.
- Data Analysis: Analyze the resulting TGA curve and its derivative (DTG curve) to determine the onset of decomposition and the temperatures of maximum mass loss rates for each decomposition step.

Mandatory Visualization

Caption: Experimental workflow for the thermal analysis of alpha-methylphenethylamine stearate.

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References

- 1. researchgate.net [researchgate.net]
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